

3-Ethylpentanoic acid structural formula

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Compound of Interest

Compound Name: **3-Ethylpentanoic acid**

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An In-Depth Technical Guide to the Structural Chemistry and Application of **3-Ethylpentanoic Acid**

Abstract

3-Ethylpentanoic acid (CAS No: 58888-87-2) is a branched-chain carboxylic acid with the molecular formula C7H14O2.^[1]^[2]^[3] As a structural isomer of heptanoic acid, its unique ethyl branching at the C3 position imparts distinct physicochemical properties and reactivity. This guide provides a comprehensive technical overview of **3-ethylpentanoic acid**, designed for researchers, scientists, and professionals in drug development. We will delve into its structural formula and chemical identity, physicochemical properties, a representative synthetic pathway, methods for structural elucidation, and its applications as a versatile synthetic intermediate and biologically active molecule. The document concludes with essential safety and handling protocols to ensure its proper use in a laboratory setting.

Molecular Structure and Chemical Identity

The unambiguous identification of a chemical entity is foundational to all scientific research. **3-Ethylpentanoic acid** is systematically named according to IUPAC nomenclature, which precisely describes its molecular architecture: a five-carbon (pentan-) main chain with a carboxylic acid (-oic acid) functional group and an ethyl substituent at the third carbon atom.

Key Identifiers:

- IUPAC Name: **3-ethylpentanoic acid**^[1]

- CAS Number: 58888-87-2[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C7H14O2[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Synonyms: Pentanoic acid, 3-ethyl-[\[1\]](#)[\[2\]](#)

The structure can be represented in various formats, each serving a different purpose in chemical informatics and research.

Caption: 2D Structural Formula of **3-Ethylpentanoic Acid**.

Table 1: Structural and Chemical Informatics Identifiers

Identifier	Value	Source
SMILES	<chem>CCC(CC)CC(=O)O</chem>	PubChem[1]
InChI	InChI=1S/C7H14O2/c1-3-6(4-2)5-7(8)9/h6H,3-5H2,1-2H3,(H,8,9)	PubChem[1]

| InChIKey | ATUUSOSLBXVJKL-UHFFFAOYSA-N | [PubChem\[1\]](#) |

Physicochemical Properties

The physical and chemical properties of **3-ethylpentanoic acid** are a direct consequence of its molecular structure. The carboxyl group allows for hydrogen bonding, while the seven-carbon aliphatic structure contributes to its hydrophobic character.[\[2\]](#)

Table 2: Key Physicochemical Properties

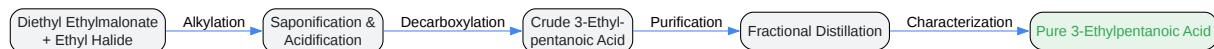
Property	Value	Source
Molecular Weight	130.18 g/mol	PubChem[1]
Appearance	Colorless to pale yellow liquid	CymitQuimica[2]
Boiling Point	212-215.3 °C at 760 mmHg	ECHEMI, Chemsr[5][6]
Density	~0.9 g/cm ³	ECHEMI, Chemsr[5][6]
pKa	4.80 ± 0.10 (Predicted)	Guidechem[7]

| XLogP3 | 2.1 | PubChem[1] |

The predicted pKa is typical for a short-chain carboxylic acid, indicating it is a weak acid. The XLogP3 value suggests moderate lipophilicity, a critical parameter in drug development for predicting absorption and distribution characteristics.

Synthesis and Purification: A Representative Protocol

3-Ethylpentanoic acid can be synthesized via several routes. A classic and reliable method is the malonic ester synthesis, which allows for the controlled formation of the α -substituted carboxylic acid backbone. While a direct protocol for **3-ethylpentanoic acid** is not widely published, a robust procedure can be adapted from the synthesis of its close analog, 3-methylpentanoic acid, as detailed in *Organic Syntheses*.^[8] The logic involves the alkylation of an appropriate malonic ester, followed by saponification, acidification, and thermal decarboxylation.



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Caption: General workflow for the synthesis of **3-ethylpentanoic acid**.

Experimental Protocol: Malonic Ester Synthesis Approach

This protocol is a representative methodology. All work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

- Saponification:
 - In a round-bottom flask equipped with a reflux condenser and mechanical stirrer, dissolve potassium hydroxide in water.
 - Heat the solution and slowly add diethyl ethyl(ethyl)malonate (the dialkylated intermediate). The heat of saponification will cause the solution to reflux.[8]
 - Rationale: A strong base (KOH) is used to hydrolyze the two ester groups to carboxylate salts. Potassium hydroxide is often preferred over sodium hydroxide to avoid the precipitation of salts, which can create a semi-solid mass.[8]
 - After the addition is complete, continue to reflux for 2-3 hours to ensure complete hydrolysis.
- Alcohol Removal and Acidification:
 - Dilute the reaction mixture with water and distill approximately one-third of the volume.
 - Rationale: This step is critical to remove the ethanol formed during saponification. If left in the mixture, ethanol can re-esterify the product during the acidification step, reducing the final yield.[8]
 - Cool the remaining solution in an ice bath and slowly acidify with concentrated sulfuric acid until the solution is strongly acidic (test with litmus paper).
 - Rationale: Acidification protonates the dicarboxylate to form the unstable 3-ethyl-2-carboxypentanoic acid and neutralizes excess base. Sulfuric acid is used as it is non-volatile, unlike HCl which could co-distill with the product.[8]
- Decarboxylation and Extraction:

- Gently heat the acidified solution. Carbon dioxide will evolve as the malonic acid derivative decarboxylates to form crude **3-ethylpentanoic acid**, which will separate as an oily layer.
- Separate the organic layer and extract the aqueous layer multiple times with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.

- Purification:
 - Remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation under atmospheric pressure. The fraction boiling around 212-215 °C should be collected.[5][6]
 - Rationale: Distillation is an effective method for purifying liquids with different boiling points from any remaining starting materials or side products.

Structural Elucidation and Analytical Characterization

Following synthesis, the identity and purity of **3-ethylpentanoic acid** must be rigorously confirmed using a suite of analytical techniques.

- **¹H NMR Spectroscopy (Proton NMR):** The proton NMR spectrum provides detailed information about the hydrogen environments. The expected spectrum for **3-ethylpentanoic acid** would show:
 - Two triplets corresponding to the two distinct -CH₃ groups.
 - A multiplet for the single methine (-CH) proton at the C3 position, coupled to the adjacent methylene protons.
 - Overlapping multiplets for the three -CH₂- groups.
 - A broad singlet far downfield (>10 ppm) for the acidic carboxylic acid proton (-COOH).

- ^{13}C NMR Spectroscopy (Carbon NMR): This technique reveals the number of unique carbon environments in the molecule. Due to the molecule's asymmetry, seven distinct signals are expected, including one signal in the characteristic region for a carboxylic acid carbon (~180 ppm).
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. The spectrum of **3-ethylpentanoic acid** will be dominated by two key features:
 - A very broad absorption band from approximately 2500-3300 cm^{-1} , characteristic of the O-H stretching vibration of a hydrogen-bonded carboxylic acid.
 - A strong, sharp absorption peak around 1710 cm^{-1} , corresponding to the C=O (carbonyl) stretching vibration.
- Mass Spectrometry (MS): Electron ionization mass spectrometry would show a molecular ion peak (M^+) corresponding to the molecular weight of 130.19.^[9] The fragmentation pattern would likely involve the loss of the carboxyl group and characteristic cleavages of the aliphatic side chains.^[10]

Applications in Research and Drug Development

3-Ethylpentanoic acid is more than a simple chemical; it is a valuable tool in both academic research and industrial applications, particularly in the pharmaceutical sector.

- Synthetic Intermediate: The compound serves as a crucial building block for constructing more complex molecules.^[11] Its carboxylic acid handle can be readily converted into esters, amides, and other functional groups, making it a versatile starting material for multi-step syntheses.^{[2][11]}
- Pharmacological Research: Derivatives of **3-ethylpentanoic acid** are of significant interest in drug discovery. Research has shown that the molecule itself may possess biological activity:
 - HDAC Inhibition: It has been shown to inhibit histone deacetylase (HDAC) activity, a mechanism of action being explored for potential anticancer drugs.^{[2][12]}

- Fatty Acid Synthase Inhibition: The compound can also inhibit the enzyme fatty acid synthase, which prevents the formation of certain branched-chain fatty acids that can be toxic to the liver.[2][12]
- Analytical Reference Standard: In pharmaceutical development and quality control, highly purified **3-ethylpentanoic acid** is used as a characterized reference standard for method development, validation, and traceability against pharmacopeial standards.[9]
- Other Applications: It is also used as a flavoring agent in the food industry, where its unique profile contributes to the enhancement of certain food products.[3]

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **3-ethylpentanoic acid** is essential for laboratory safety. The information below is a summary and should be supplemented by a full review of the Safety Data Sheet (SDS).

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[13] All handling should occur in a well-ventilated area or a chemical fume hood.[14]
- Hazards: **3-Ethylpentanoic acid** may cause skin and eye irritation.[2] It is a combustible liquid and should be kept away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[14] Keep it segregated from incompatible materials such as strong oxidizing agents.[14]
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[13]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[14]

Conclusion

3-Ethylpentanoic acid is a well-defined branched-chain fatty acid whose structural formula dictates its chemical behavior and utility. Its moderate lipophilicity, acidic functional group, and defined stereochemistry make it a valuable intermediate for organic synthesis and a molecule of interest for pharmacological investigation. A thorough understanding of its properties, synthesis, and analytical characterization, coupled with stringent safety protocols, enables researchers and drug development professionals to effectively leverage this compound in their scientific endeavors.

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